

Infrared spectroscopy of 6-Chloro-4-methylquinolin-2(1H)-one

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Compound of Interest

Compound Name: 6-Chloro-4-methylquinolin-2(1H)-one

CAS No.: 2585-04-8

Cat. No.: B1361181

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An In-depth Technical Guide to the Infrared Spectroscopy of **6-Chloro-4-methylquinolin-2(1H)-one**

Abstract

This technical guide provides a comprehensive examination of the principles and practices involved in the infrared (IR) spectroscopic analysis of **6-Chloro-4-methylquinolin-2(1H)-one** (CAS No: 2585-04-8).^{[1][2]} Addressed to researchers, scientists, and professionals in drug development, this document details robust methodologies for sample preparation and data acquisition using both Potassium Bromide (KBr) pellet and Attenuated Total Reflectance (ATR) techniques. The core of this guide is a detailed interpretation of the vibrational modes characteristic of the quinolinone scaffold, including the amide N-H and C=O stretches, aromatic C-H and C=C vibrations, and the specific signatures of the methyl and chloro substituents. By grounding the analysis in established spectroscopic principles and comparative data, this guide serves as an authoritative resource for the structural elucidation and quality control of this important heterocyclic compound.

Introduction: The Molecule and the Method

6-Chloro-4-methylquinolin-2(1H)-one is a heterocyclic compound belonging to the quinolinone class, a scaffold of significant interest in medicinal chemistry and materials science.[3] Its structure features a bicyclic aromatic system containing a pyridinone ring fused to a benzene ring. The molecule is further functionalized with a chlorine atom at the 6-position and a methyl group at the 4-position. In its predominant solid-state form, it exists as the 2-oxo tautomer, characterized by an amide functional group within the heterocyclic ring.[4]

Infrared (IR) spectroscopy is a powerful, non-destructive analytical technique that probes the vibrational modes of molecules.[5] When a molecule is irradiated with infrared light, its bonds vibrate by stretching or bending at specific frequencies corresponding to the energy of the radiation absorbed. These absorption frequencies are highly characteristic of the types of chemical bonds and functional groups present, making IR spectroscopy an invaluable tool for molecular identification and structural analysis.[5][6] For a molecule like **6-Chloro-4-methylquinolin-2(1H)-one**, IR spectroscopy allows for the direct confirmation of its key structural features, from the high-frequency N-H and C-H stretches to the characteristic carbonyl absorption and the complex vibrations of the substituted aromatic system in the fingerprint region.

Experimental Protocols for Data Acquisition

The acquisition of a high-quality IR spectrum from a solid sample like **6-Chloro-4-methylquinolin-2(1H)-one** requires meticulous sample preparation. The two most prevalent and reliable methods are the Potassium Bromide (KBr) pellet technique and Attenuated Total Reflectance (ATR).

Method 1: The KBr Pellet Transmission Method

This traditional method involves dispersing the solid sample within an IR-transparent matrix, typically potassium bromide (KBr), and pressing it into a thin, transparent pellet.[7][8] KBr is used because it is an alkali halide that becomes plastic under pressure and is transparent to IR radiation across a wide spectral range.[8][9]

Rationale: The objective is to suspend the finely ground analyte particles in the KBr matrix, minimizing light scattering (the Christiansen effect) and allowing the IR beam to pass through the sample for an absorption measurement.[10] The concentration of the sample in the KBr

must be low (typically 0.1-1.0%) to ensure that the resulting spectral peaks are within a measurable absorbance range.[9]

Step-by-Step Protocol:

- **Drying:** Thoroughly dry spectroscopic-grade KBr powder in an oven at ~110°C for several hours and store it in a desiccator.[9] This is a critical step, as absorbed moisture will cause a large, broad O-H absorption band around 3400 cm⁻¹, which can obscure the N-H stretching region of the analyte.[9]
- **Sample Preparation:** Weigh approximately 1-2 mg of **6-Chloro-4-methylquinolin-2(1H)-one** and 100-200 mg of the dried KBr.[7]
- **Grinding:** First, grind the 1-2 mg sample in a clean, dry agate mortar and pestle until it forms a fine, glossy powder. Then, add the KBr and gently but thoroughly mix the two powders until the sample is uniformly dispersed.[10] Perform this step quickly to minimize moisture absorption from the atmosphere.[7]
- **Pellet Pressing:** Transfer a portion of the mixture into a pellet die. Assemble the die and place it in a hydraulic press. If available, connect the die to a vacuum line to remove trapped air.[11]
- **Compression:** Gradually apply a pressure of 8-10 metric tons (approximately 8,000-10,000 psi) for 1-2 minutes.[10][11] This pressure causes the KBr to "cold-flow" and fuse into a transparent or translucent disc.
- **Analysis:** Carefully remove the pellet from the die and place it in the spectrometer's sample holder. Acquire a background spectrum of the empty sample compartment, then acquire the sample spectrum.

Method 2: Attenuated Total Reflectance (ATR)

ATR is a more modern and rapid sampling technique that requires minimal sample preparation.[12][13] It is based on the principle of total internal reflection.[14] An IR beam is directed into a crystal of high refractive index (e.g., diamond or zinc selenide). At the crystal-sample interface, the beam undergoes total internal reflection, creating a transient "evanescent wave" that penetrates a few micrometers into the sample in direct contact with the crystal.[15] The

detector measures the attenuation of this evanescent wave at different frequencies, producing an absorbance spectrum.

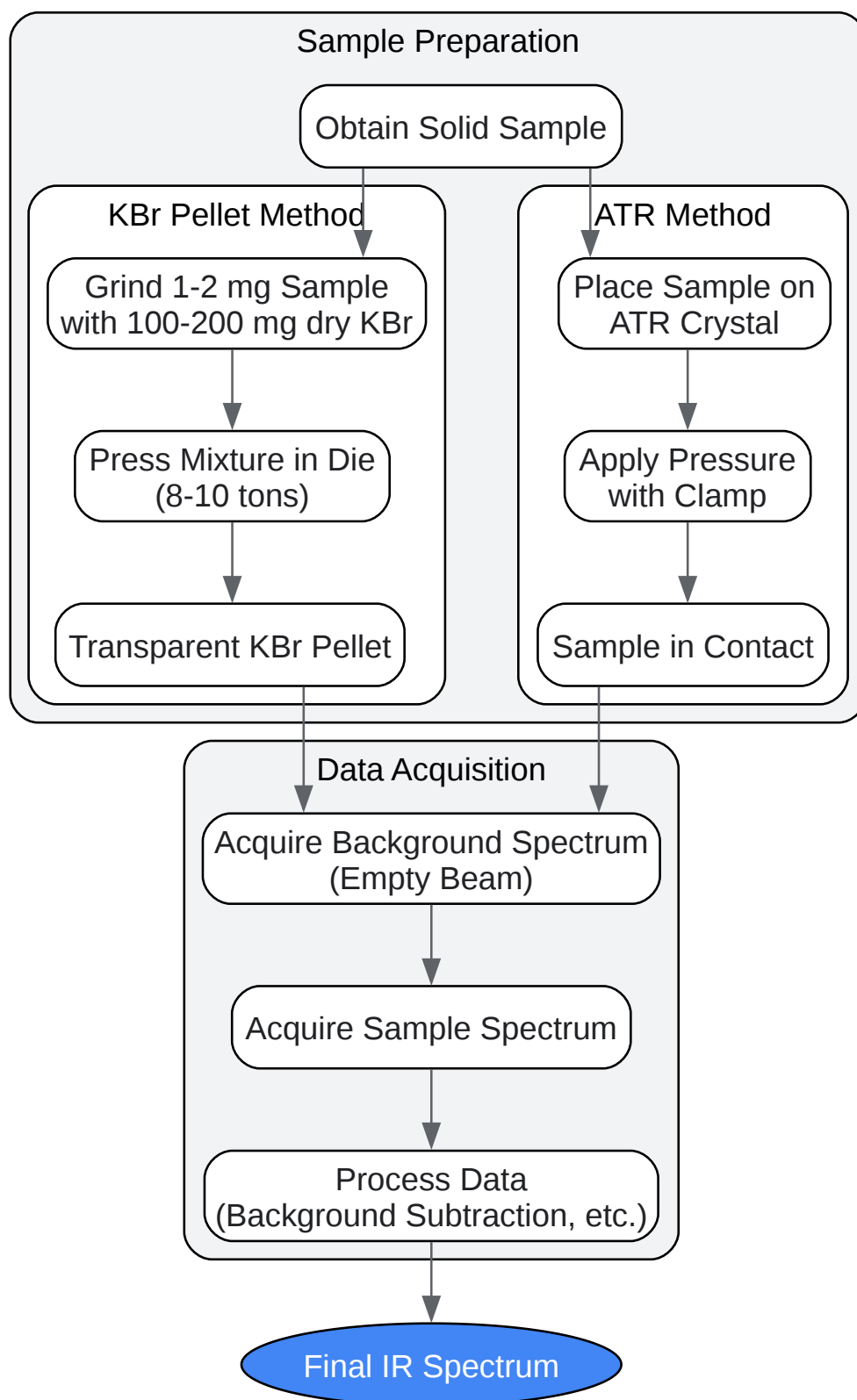
Rationale: ATR is ideal for rapid analysis of solids and liquids without dilution. The quality of the spectrum is highly dependent on achieving intimate contact between the sample and the ATR crystal surface.^[16]

Step-by-Step Protocol:

- **Background Scan:** Ensure the ATR crystal surface is clean. With nothing on the crystal, take a background measurement. This will be subtracted from the sample spectrum.
- **Sample Application:** Place a small amount of the **6-Chloro-4-methylquinolin-2(1H)-one** powder directly onto the center of the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to press the powder firmly and evenly against the crystal. This ensures optimal contact and eliminates air gaps.^[12]
- **Data Acquisition:** Collect the sample spectrum.
- **Cleaning:** After the measurement, release the pressure clamp, remove the sample powder, and clean the crystal surface with a suitable solvent (e.g., isopropanol) on a soft cloth.

Experimental Workflow Diagram

The generalized workflow for obtaining an IR spectrum is illustrated below.



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Caption: General workflow for IR spectrum acquisition using KBr pellet or ATR methods.

Spectral Interpretation of 6-Chloro-4-methylquinolin-2(1H)-one

The IR spectrum of **6-Chloro-4-methylquinolin-2(1H)-one** can be divided into distinct regions, each providing specific structural information. The following is a detailed analysis of the expected absorption bands.

High-Frequency Region (4000 - 2500 cm^{-1})

This region is dominated by stretching vibrations of light atoms, primarily hydrogen.

- **N-H Stretching:** The amide N-H group in the quinolinone ring is expected to produce a moderate to strong absorption band. In the solid state, extensive intermolecular hydrogen bonding between the N-H proton and the carbonyl oxygen of a neighboring molecule will broaden this peak and shift it to a lower frequency, typically in the 3200 - 3050 cm^{-1} range.
- **Aromatic C-H Stretching:** The C-H bonds on the benzene and pyridinone rings give rise to multiple weak to medium sharp bands just above 3000 cm^{-1} . Expect these absorptions in the 3100 - 3000 cm^{-1} region.[\[17\]](#)[\[18\]](#)
- **Aliphatic C-H Stretching:** The methyl group at the C4 position will show characteristic symmetric and asymmetric stretching vibrations. These are expected as sharp, medium-intensity bands just below 3000 cm^{-1} , typically in the 2990 - 2850 cm^{-1} range.[\[19\]](#)[\[20\]](#)

Triple Bond and Carbonyl Region (2500 - 1550 cm^{-1})

This is one of the most diagnostic regions of the spectrum.

- **Overtone/Combination Bands:** The substituted benzene ring often produces a series of weak but characteristic "benzene fingers" in the 2000 - 1650 cm^{-1} region.[\[21\]](#)[\[22\]](#) The pattern of these bands can sometimes be used to confirm the substitution pattern on the aromatic ring.
- **C=O Stretching (Amide I Band):** This is expected to be one of the strongest and most prominent absorptions in the entire spectrum. For a cyclic, six-membered lactam (amide) that is conjugated with the aromatic system, the carbonyl stretch is typically found in the 1670 - 1640 cm^{-1} range.[\[20\]](#) Its high intensity is due to the large change in dipole moment during the vibration.

The Fingerprint Region (1550 - 600 cm^{-1})

This region contains a wealth of complex vibrations, including bending and stretching modes, that are unique to the overall molecular structure.

- **Aromatic C=C Stretching:** The stretching of the carbon-carbon bonds within the quinoline ring system gives rise to several sharp, medium-to-strong bands. These are typically observed in the 1620 - 1580 cm^{-1} and 1510 - 1450 cm^{-1} ranges.[\[17\]](#)[\[23\]](#)
- **N-H Bending (Amide II Band):** This vibration, coupled with C-N stretching, typically appears as a strong band around 1600 - 1550 cm^{-1} . However, in solid-state lactams, it can be less distinct or overlap with the aromatic C=C stretches.
- **Aliphatic C-H Bending:** The methyl group exhibits symmetric and asymmetric bending (scissoring) vibrations around 1465 cm^{-1} and 1375 cm^{-1} .[\[20\]](#)
- **C-N Stretching:** The stretching of the amide C-N bond is expected in the 1350 - 1200 cm^{-1} region.[\[24\]](#)
- **C-H Out-of-Plane (OOP) Bending:** These strong absorptions are highly diagnostic of the substitution pattern on the benzene ring.[\[25\]](#) The benzene portion of the molecule is 1,2,4-trisubstituted. The two adjacent hydrogens (at C7 and C8) and the isolated hydrogen (at C5) will have characteristic OOP bending frequencies, typically resulting in strong bands in the 900 - 800 cm^{-1} region.
- **C-Cl Stretching:** The carbon-chlorine stretch gives rise to a strong absorption in the lower frequency part of the fingerprint region. For an aryl chloride, this band is expected in the 800 - 600 cm^{-1} range.[\[20\]](#)

Key Vibrational Modes Diagram

Characteristic Vibrational Modes (cm^{-1})

C-Cl Stretch
~750 cm^{-1} (strong)

C-H OOP Bending
~850-800 cm^{-1} (strong)

Aromatic C=C Stretches
~1600, 1490 cm^{-1}

C=O Stretch (Amide I)
~1650 cm^{-1} (very strong)

Methyl C-H Stretch
~2950 cm^{-1}

Aromatic C-H Stretch
~3050 cm^{-1}

N-H Stretch
~3150 cm^{-1} (broad, H-bonded)

6-Chloro-4-methylquinolin-2(1H)-one

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Caption: Key functional groups and their expected IR vibrational frequencies.

Summary of Spectroscopic Data

The table below summarizes the expected characteristic infrared absorption bands for **6-Chloro-4-methylquinolin-2(1H)-one**.

Wavenumber (cm ⁻¹)	Intensity	Vibrational Assignment	Functional Group
3200 - 3050	Medium-Strong, Broad	N-H Stretch (H-bonded)	Amide
3100 - 3000	Weak-Medium, Sharp	C-H Stretch	Aromatic
2990 - 2850	Medium, Sharp	C-H Asymmetric/Symmetric Stretch	Methyl (CH ₃)
~1650	Very Strong, Sharp	C=O Stretch (Amide I)	Lactam (Amide)
1620 - 1580	Medium-Strong, Sharp	C=C Stretch	Aromatic Ring
1510 - 1450	Medium-Strong, Sharp	C=C Stretch	Aromatic Ring
~1465 & ~1375	Medium, Sharp	C-H Asymmetric/Symmetric Bend	Methyl (CH ₃)
900 - 800	Strong, Sharp	C-H Out-of-Plane Bend	Substituted Aromatic
800 - 600	Strong, Sharp	C-Cl Stretch	Aryl Halide

Conclusion

Infrared spectroscopy is a definitive and efficient technique for the structural verification of **6-Chloro-4-methylquinolin-2(1H)-one**. The spectrum is rich with information, providing clear and unambiguous evidence for all key functional groups. The very strong carbonyl absorption around 1650 cm⁻¹ confirms the 2-oxo tautomeric form, while the broad N-H stretch near 3150 cm⁻¹ indicates the presence of the amide proton and intermolecular hydrogen bonding. Vibrations corresponding to the aromatic system, the methyl group, and the carbon-chlorine

bond can all be readily assigned. When performed using standardized protocols such as the KBr pellet or ATR methods, IR spectroscopy serves as a reliable and robust tool for both qualitative identification and quality assessment in research and drug development settings.

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